

# A Technical Guide to the Quantum Yield and Fluorescence Lifetime of Aminophthalimides

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## Compound of Interest

Compound Name: **N-aminophthalimide**

Cat. No.: **B158494**

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This technical guide provides an in-depth exploration of the core photophysical properties of aminophthalimides, with a specific focus on quantum yield and fluorescence lifetime. Due to a greater availability of published data, this document uses 4-aminophthalimide as a primary exemplar to illustrate these characteristics, while noting the distinct structure of **N-aminophthalimide**. The principles and experimental methodologies described herein are broadly applicable to the study of **N-aminophthalimide** and other fluorescent molecules.

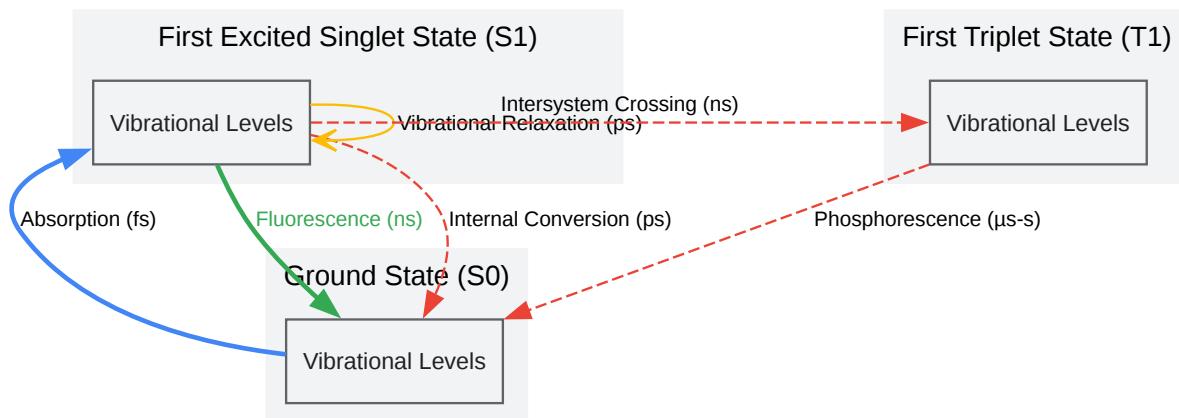
## Introduction to Aminophthalimides

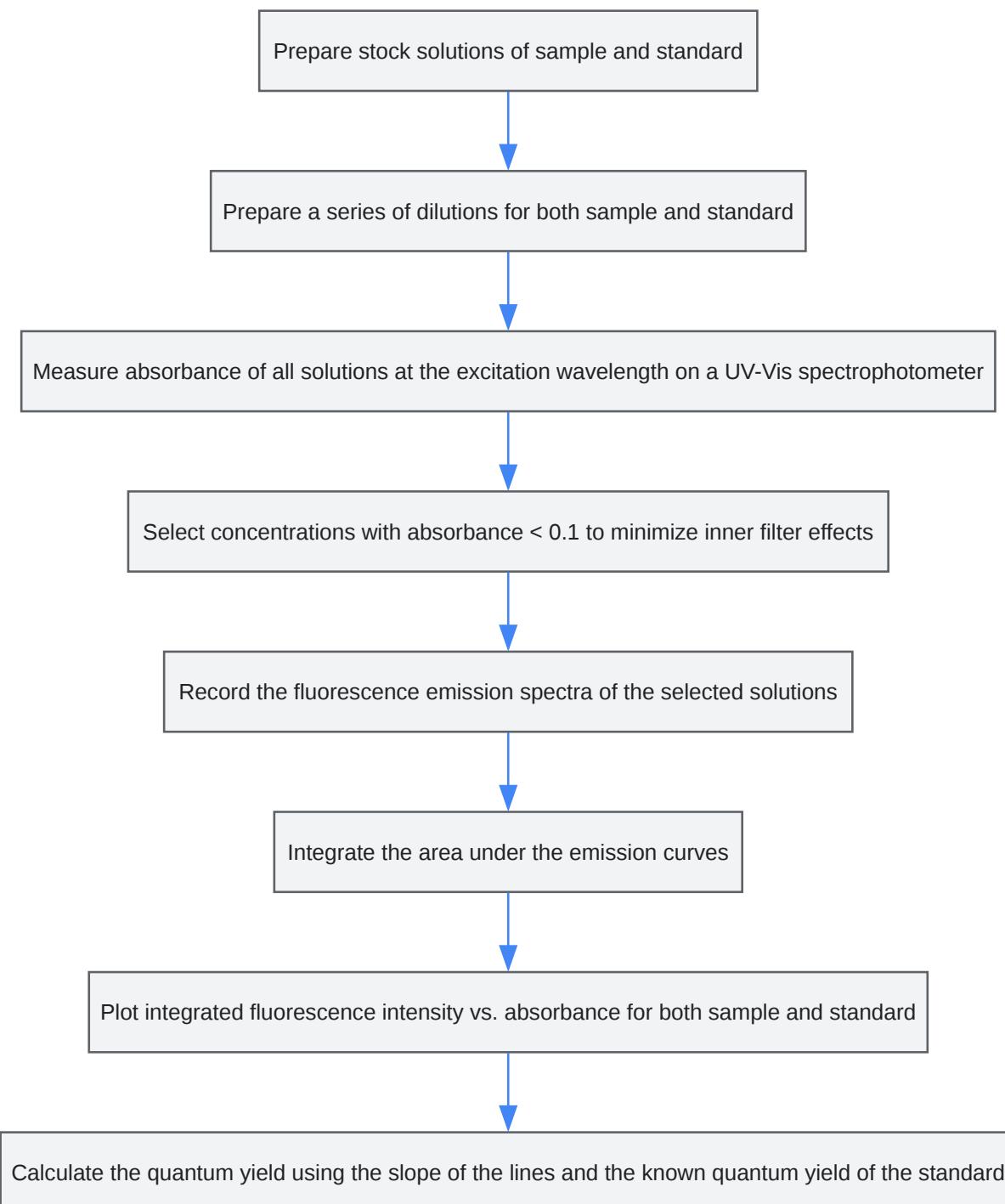
Aminophthalimides are a class of organic compounds known for their fluorescent properties. Their emission characteristics are highly sensitive to the local environment, making them valuable as fluorescent probes in various research applications, including drug development and cellular imaging. The two key parameters that quantify the efficiency and dynamics of their fluorescence are the quantum yield ( $\Phi$ ) and the fluorescence lifetime ( $\tau$ ).

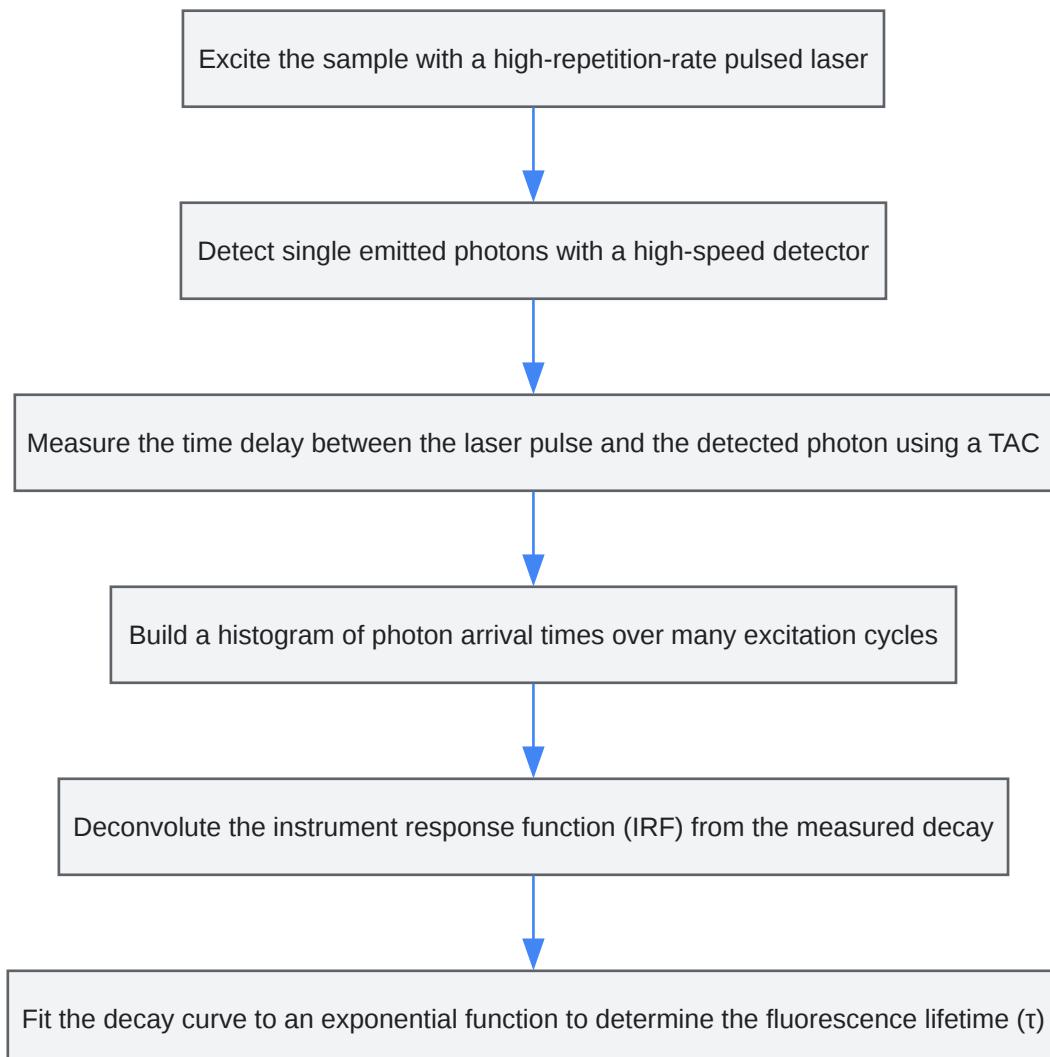
**N-aminophthalimide** (2-aminoisoindole-1,3-dione, CAS 1875-48-5) features an amino group attached to the nitrogen atom of the imide ring. In contrast, 4-aminophthalimide has an amino group attached to the benzene ring of the phthalimide structure. This structural difference influences their electronic and, consequently, their photophysical properties. While both are of interest, 4-aminophthalimide has been more extensively studied as a fluorescent probe.

# Photophysical Principles: A Jablonski Diagram Perspective

The fluorescence of aminophthalimides can be understood through the Jablonski diagram, which illustrates the electronic transitions that occur when a molecule interacts with light.







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